

A Comprehensive Technical Guide to the Safe Handling of D-Fructose-d-1

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Compound of Interest

Compound Name: D-Fructose-d-1

Cat. No.: B12398892

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety and handling precautions for **D-Fructose-d-1**. While D-Fructose and its deuterated isotopologues are generally considered to have a low hazard profile, this document outlines best practices for handling in a research environment to ensure personal safety and maintain sample integrity. The information presented is a synthesis of material safety data sheets for D-Fructose and general knowledge regarding the handling of valuable deuterated compounds.

Hazard Identification and Classification

D-Fructose-d-1 is not classified as a hazardous substance.^{[1][2]} However, as with any chemical, it is important to be aware of potential hazards. The primary physical hazard is the potential for dust explosion if a sufficient concentration of fine dust is suspended in the air.^{[3][4]}

GHS Classification: Not a hazardous substance or mixture according to the Globally Harmonized System (GHS).^{[1][3]}

Exposure Controls and Personal Protection

To ensure safe handling and avoid contamination of the research material, the following personal protective equipment (PPE) and engineering controls are recommended.

Exposure Control	Recommendation	Reference
Engineering Controls	Use in a well-ventilated area. Local exhaust ventilation is recommended to control airborne dust.	[5] [6] [7]
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles.	[5] [7]
Skin Protection	Protective gloves are recommended. Lab coat or other protective clothing should be worn.	[3]
Respiratory Protection	If dust is generated and ventilation is inadequate, a NIOSH/MSHA-approved respirator should be used.	[5] [7]
Hygiene Measures	Do not eat, drink, or smoke when using this product. Wash hands thoroughly after handling.	[8] [9]

First-Aid Measures

In the event of exposure, follow these first-aid guidelines.

Exposure Route	First-Aid Procedure	Reference
Inhalation	Move the person to fresh air. If breathing is difficult, seek medical attention.	[6][8]
Skin Contact	Wash the affected area with plenty of soap and water.	[6][8]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.	[5][6]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Seek medical attention if you feel unwell.	[6][7]

Fire-Fighting Measures

Aspect	Information	Reference
Extinguishing Media	Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.	[5][8]
Specific Hazards	As with many organic solids, a dust explosion may occur if the material is finely divided and dispersed in air. Hazardous decomposition products include carbon monoxide and carbon dioxide.	[3][5][7]
Protective Equipment	Wear a self-contained breathing apparatus (SCBA) and full protective gear.	[5][7][8]

Handling and Storage

Proper handling and storage are crucial to maintain the integrity of this high-purity, deuterated compound.

Parameter	Recommendation	Reference
Handling	Minimize dust generation and accumulation. Avoid contact with skin and eyes. Use with adequate ventilation.	[5] [7]
Storage	Store in a tightly closed container in a cool, dry, and well-ventilated place. Recommended storage temperature is between 15°C and 25°C. D-Fructose is hygroscopic and should be protected from moisture.	[3] [5] [6] [10]
Incompatibilities	Strong oxidizing agents.	[5] [7] [10]

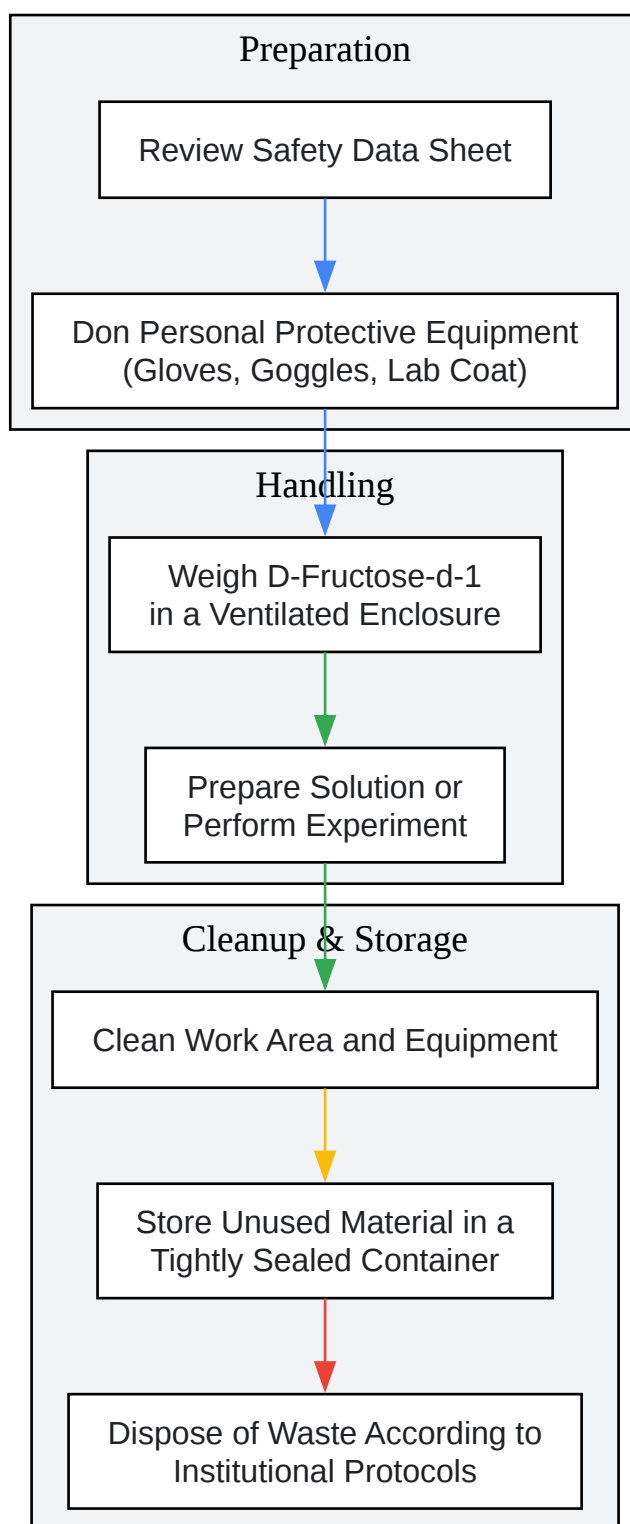
Accidental Release Measures

In the case of a spill, follow these procedures to minimize exposure and contamination.

Action	Procedure	Reference
Personal Precautions	Ensure adequate ventilation. Wear appropriate personal protective equipment. Avoid breathing dust.	[3] [5] [7]
Containment & Cleanup	Sweep or vacuum up the material and place it into a suitable container for disposal. Avoid generating dust.	[5] [7]
Environmental Precautions	Do not let the product enter drains.	[7]

Experimental Workflow for Safe Handling

The following diagram illustrates a logical workflow for the safe handling of **D-Fructose-d-1** in a research setting.



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Caption: Workflow for the safe handling of **D-Fructose-d-1**.

Stability and Experimental Considerations

While chemically similar to its non-deuterated counterpart, the deuterium label in **D-Fructose-d-1** is the reason for its use in specialized applications such as NMR spectroscopy and metabolic pathway studies.[11] It is important to consider the potential for hydrogen/deuterium exchange, especially in solution.[12][13] The stability of the deuterium label will depend on the pH and solvent system used in the experiment. Aqueous solutions of fructose are most stable at a pH of 3-4.[10]

This guide is intended to supplement, not replace, institutional safety protocols and the professional judgment of the researcher. Always consult the specific Material Safety Data Sheet (MSDS) or Safety Data Sheet (SDS) provided by the supplier for the most accurate and up-to-date information.

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